

N-Ethyl-N-isopropylaniline: A Technical Safety and Hazard Whitepaper

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Compound of Interest

Compound Name: *N-Ethyl-N-isopropylaniline*

Cat. No.: *B1598960*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and hazard information for **N-Ethyl-N-isopropylaniline** (CAS No. 54813-77-3). Due to a lack of extensive toxicological data for this specific compound, information for the closely related chemical, N-Isopropylaniline (CAS No. 768-52-5), is included for guidance and comparative purposes. All data should be interpreted with caution and in the context of the specific experimental conditions.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-Ethyl-N-isopropylaniline** is presented in Table 1. This information is crucial for the safe handling, storage, and use of the compound in a laboratory setting.

Property	Value	Source(s)
CAS Number	54813-77-3	[1][2][3][4][5][6][7][8][9]
Molecular Formula	C ₁₁ H ₁₇ N	[2]
Molecular Weight	163.26 g/mol	[1][2]
Appearance	White to light yellow to light orange liquid	[5]
Boiling Point	223-225 °C (lit.)	[6][7]
Density	0.926 g/mL at 25 °C (lit.)	[6][7]
Refractive Index	n ₂₀ /D 1.534 (lit.)	[6][7]
Purity	95% - 99%	[5][6]

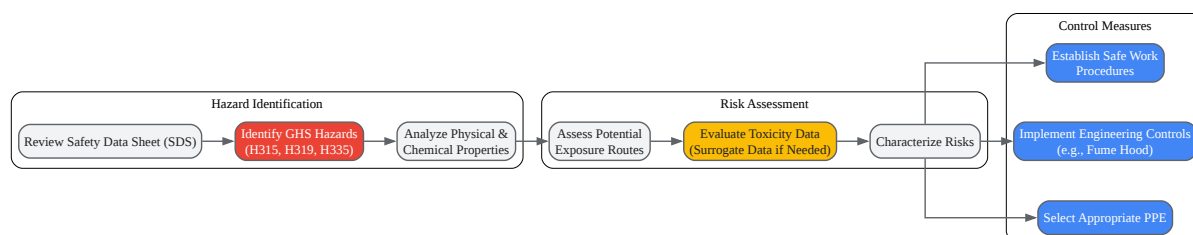
Hazard Identification and Classification

N-Ethyl-N-isopropylaniline is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements based on available data.

Hazard Class	Hazard Statement	Pictogram
Skin Corrosion/Irritation	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	

Source: PubChem[1]

The following diagram illustrates a general workflow for hazard identification and risk assessment when handling a chemical like **N-Ethyl-N-isopropylaniline**.



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Hazard Identification and Risk Assessment Workflow.

Toxicological Information

As of the date of this document, specific quantitative toxicological data (e.g., LD50, LC50) for **N-Ethyl-N-isopropylaniline** is not readily available in the public domain. Therefore, data for the structurally similar compound, N-Isopropylaniline, is presented in Table 3 as a potential indicator of hazard. This data should be used for guidance only and with extreme caution.

Toxicity Endpoint	Species	Route	Value	Source(s)
LD50	Rat	Oral	560 mg/kg	[10][11]
LD50	Rat	Oral	250 - 500 mg/kg	[12]
LD50	Rabbit	Dermal	3550 mg/kg	[11]
LC50	Rat	Inhalation	1100 mg/m ³ (4 h)	[11]

There is no available data on the carcinogenicity, mutagenicity, or reproductive toxicity of **N-Ethyl-N-isopropylaniline**. For N-Isopropylaniline, it is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[\[11\]](#)[\[13\]](#)

Occupational Exposure Limits

No specific occupational exposure limits have been established for **N-Ethyl-N-isopropylaniline**. The limits for N-Isopropylaniline are provided in Table 4 for reference.

Organization	Limit	Value	Notes	Source(s)
NIOSH	REL (TWA)	2 ppm (10 mg/m ³)	Skin	[14]
OSHA	PEL (TWA)	2 ppm	Remanded; Skin	[12]

Experimental Protocols: Acute Toxicity Testing

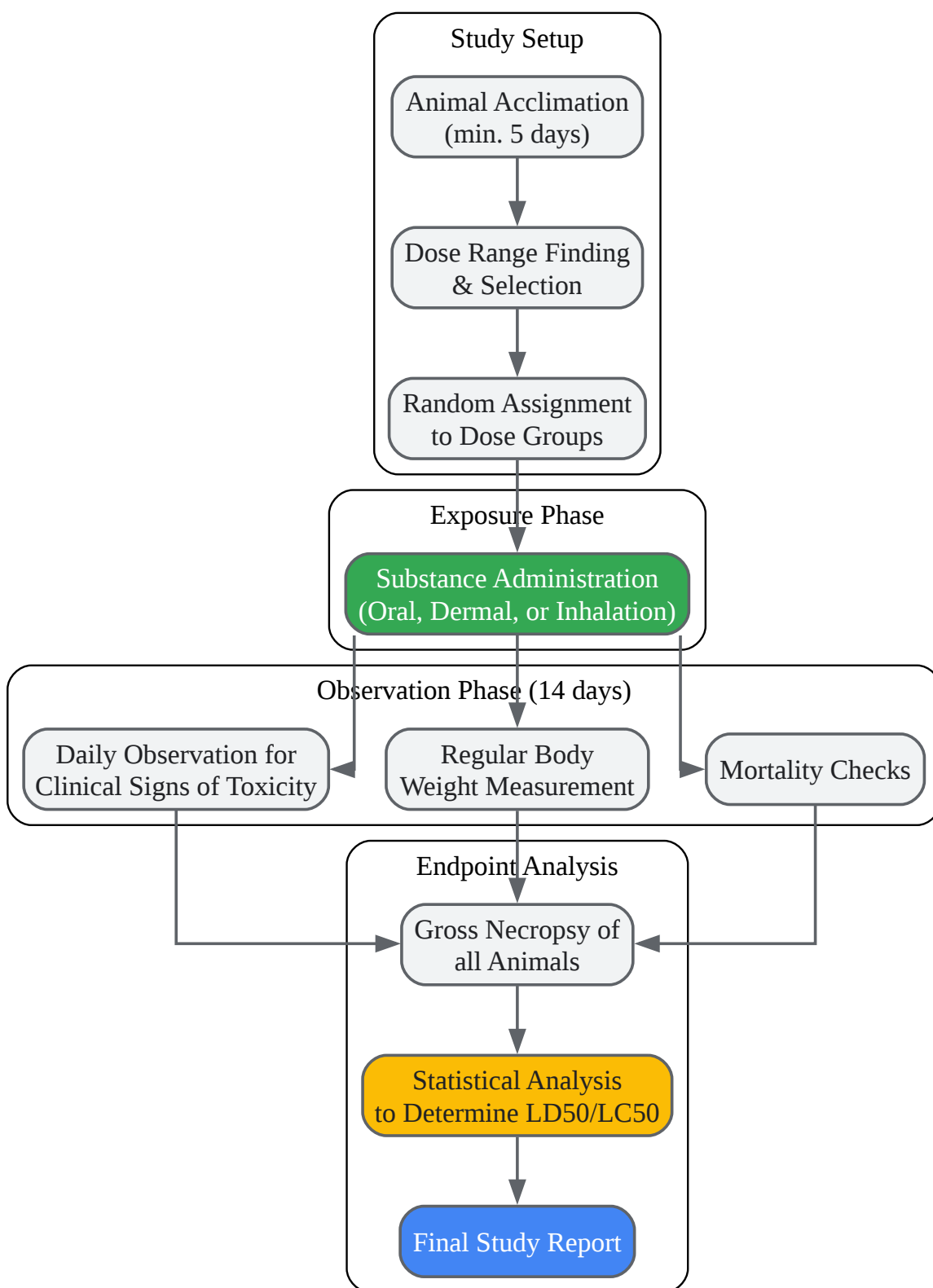
The determination of acute toxicity values such as LD50 and LC50 is typically conducted following standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to ensure data quality and animal welfare.

General Principles of OECD Acute Toxicity Testing:

- **Test Species:** Commonly used laboratory strains of rodents (e.g., rats, mice) are employed. [\[15\]](#)
- **Dose Levels:** At least 3-5 dose levels are typically used to establish a dose-response relationship. [\[15\]](#)[\[16\]](#)
- **Administration:** The substance is administered via the relevant route of exposure (oral, dermal, or inhalation). [\[15\]](#)[\[17\]](#)[\[18\]](#)
- **Observation Period:** Animals are observed for a set period, typically 14 days, for signs of toxicity and mortality. [\[12\]](#)[\[16\]](#)[\[19\]](#)

- Endpoint: The primary endpoint is the determination of the LD50 or LC50 value, which is the statistically derived dose or concentration that is expected to cause mortality in 50% of the test animals.[\[15\]](#)[\[19\]](#)
- Pathology: A gross necropsy of all animals is performed to identify any pathological changes.[\[15\]](#)[\[16\]](#)

The following diagram illustrates a generalized workflow for an OECD acute toxicity study.



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Generalized OECD Acute Toxicity Testing Protocol.

Safe Handling and First Aid

Given the hazardous nature of **N-Ethyl-N-isopropylaniline** and its structural analogs, strict adherence to safety protocols is mandatory.

- Engineering Controls: Work with this chemical should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield should be worn.
 - Skin Protection: Wear appropriate chemical-resistant gloves and a lab coat.
 - Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosolization, a NIOSH-approved respirator with an appropriate cartridge should be used.
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
 - Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Ecotoxicity

There is no specific ecotoxicity data available for **N-Ethyl-N-isopropylaniline**. As with any chemical, it should be handled and disposed of in a manner that prevents its release into the environment.

Conclusion

N-Ethyl-N-isopropylaniline is a hazardous chemical that causes skin, eye, and respiratory irritation. While specific quantitative toxicological data is lacking, information from the closely related compound N-Isopropylaniline suggests that it may be harmful if swallowed, absorbed through the skin, or inhaled. Researchers, scientists, and drug development professionals must handle this compound with appropriate engineering controls, personal protective equipment, and adherence to safe laboratory practices. In the absence of comprehensive data, a cautious and conservative approach to safety is strongly recommended.

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- To cite this document: BenchChem. [N-Ethyl-N-isopropylaniline: A Technical Safety and Hazard Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1598960#n-ethyl-n-isopropylaniline-safety-data-sheet-sds-and-hazards]

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